

Essential Safety and Logistical Guidance for Handling VL285

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Compound of Interest

Compound Name: VL285

Cat. No.: B611696

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This document provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **VL285**. **VL285** is a chemical used in advanced biological research, specifically as a von Hippel-Lindau (VHL) E3 ligase ligand for the development of PROTACs (Proteolysis-Targeting Chimeras)[1]. Due to its nature as a bioactive research chemical, stringent adherence to safety protocols is mandatory to mitigate potential risks.

Substance Identification and Hazard Assessment

VL285 is not a single entity but can refer to several related compounds, including "(S,R,S)-**VL285** Phenol" and its conjugates like "(S,R,S)-**VL285** Phenol-PEG1-piperazine hydrochloride"[1]. The common CAS number for the parent compound is 1448188-57-5[2].

While some shipping classifications may list **VL285** as "Non Hazardous For Transport," this does not mean it is devoid of biological or chemical hazards[3]. For instance, it has a German water hazard class (WGK) of 3, indicating it is highly hazardous to water[1]. A comprehensive chemical safety assessment for **VL285** is not readily available, which necessitates a cautious approach assuming potential hazards based on its use as a bioactive agent[3][4].

Experimental Protocol: Risk Assessment for Handling **VL285**

- **Confirm Chemical Identity:** Verify the exact form of **VL285** (e.g., phenol, hydrochloride salt, linker conjugate) and its CAS number from the supplier's documentation.

- Obtain Safety Data Sheet (SDS): Always obtain the specific SDS for the product you are using from the manufacturer (e.g., Sigma-Aldrich, CymitQuimica)[1][3].
- Evaluate Hazards: Review the SDS for all known hazards. Given its biological activity, assume it can have potent, unknown effects. Pay attention to its solid form and solubility in organic solvents like DMSO[2].
- Assess Exposure Risk: Determine the potential for exposure. Handling the solid powder poses an inhalation risk. Working with solutions in DMSO presents a skin absorption risk.
- Select Control Measures: Based on the risk assessment, implement engineering controls (chemical fume hood), administrative controls (Standard Operating Procedures), and the Personal Protective Equipment (PPE) detailed below.

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **VL285** in both solid and solution forms.

Table 1: Personal Protective Equipment for **VL285**

PPE Category	Minimum Requirement	Recommended Specification
Eye Protection	Safety Goggles	Chemical splash goggles that meet ANSI Z87.1 standards.
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves (double-gloving recommended when handling solutions).
Body Protection	Laboratory Coat	Standard laboratory coat. Consider a chemical-resistant apron for large quantities.
Respiratory Protection	Required for Solids	N95-rated respirator or higher when handling the solid powder outside of a certified chemical fume hood.

Operational and Disposal Plans

Operational Plan: Step-by-Step Handling

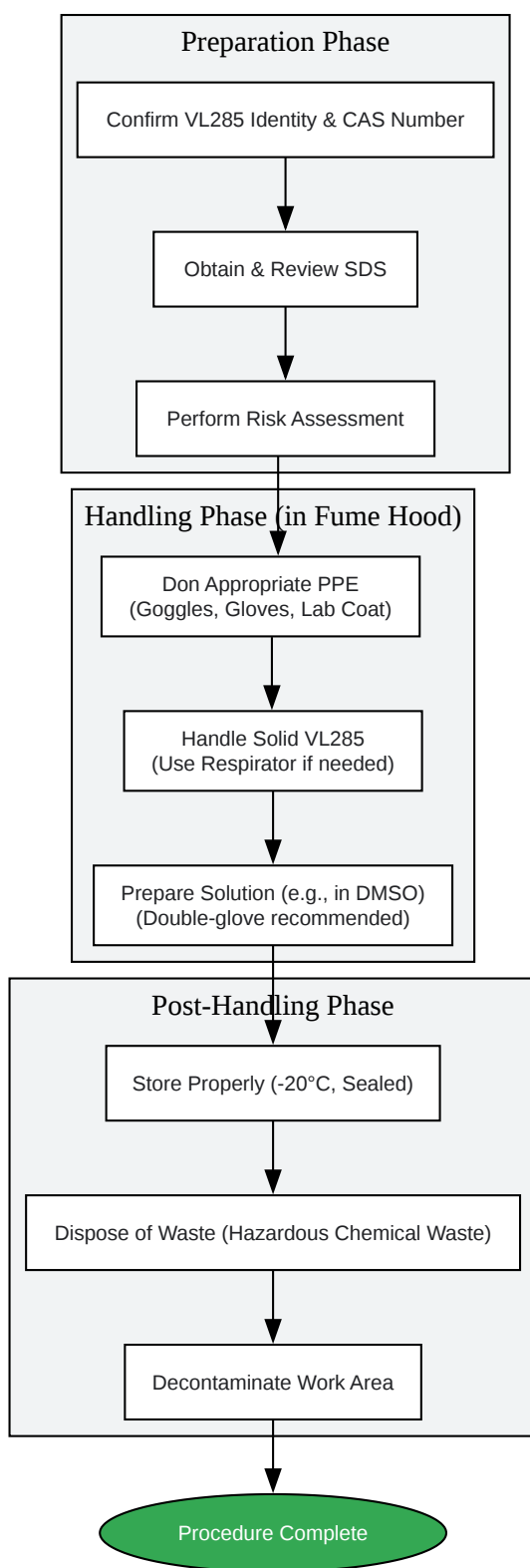
- Preparation: Designate a specific area for handling **VL285**, preferably within a certified chemical fume hood. Assemble all necessary equipment and PPE before starting.
- Handling Solid **VL285**:
 - Always handle the solid powder within a chemical fume hood to prevent inhalation.
 - Use appropriate respiratory protection (e.g., N95 respirator) if a fume hood is not available.
 - Use tools (spatulas, weigh boats) dedicated to this substance to avoid cross-contamination.
- Preparing Solutions:
 - **VL285** is soluble in DMSO[2]. When preparing solutions, add the solvent to the solid slowly to avoid splashing.
 - Be aware that DMSO enhances skin absorption; therefore, meticulous care must be taken to avoid skin contact. Double-gloving is highly recommended.
- Storage: Store **VL285** in a tightly sealed container, protected from light, and in a freezer at -20°C as recommended[2].

Disposal Plan:

- Waste Segregation: All materials contaminated with **VL285** (gloves, pipette tips, empty containers) must be disposed of as hazardous chemical waste.
- Disposal Procedure: Follow your institution's Environmental Health & Safety (EHS) guidelines for chemical waste disposal. Do not dispose of **VL285** down the drain, as it is classified as highly hazardous to water (WGK 3)[1].

Visualization of Safety Workflow

The following diagram outlines the logical workflow for ensuring safety when working with **VL285**.



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Caption: Procedural workflow for safely handling the research chemical **VL285**.

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